

A Comparative Guide to Organic Red Pigments: Featuring Pigment Red 57:1

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Compound of Interest

Compound Name: *Pigment red 57*

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For researchers, scientists, and professionals in drug development, the selection of appropriate organic pigments is a critical decision impacting formulation stability, performance, and aesthetics. This guide provides an objective comparison of **Pigment Red 57:1** against other widely used organic red pigments: Pigment Red 170, Pigment Red 122, and Pigment Red 254. The comparison is based on key performance indicators supported by standardized experimental methodologies.

Overview of Compared Pigments

Pigment Red 57:1 (PR 57:1), also known as Lithol Rubine, is a monoazo calcium salt lake pigment. It is a cost-effective option widely recognized for its brilliant bluish-red shade and high tinting strength.^{[1][2][3]} It serves as a standard magenta in the printing ink industry and also finds applications in plastics and coatings.^{[1][4]}

Pigment Red 170 (PR 170) is a Naphthol AS pigment known for its strong bluish-red color, excellent lightfastness, and transparency.^{[5][6]} It is frequently used in demanding applications such as automotive and industrial coatings.^{[5][7]}

Pigment Red 122 (PR 122), a quinacridone pigment, is a high-performance pigment offering a vibrant bluish-red or magenta hue.^{[8][9]} It is distinguished by its exceptional lightfastness, heat stability, and chemical resistance, making it suitable for automotive coatings, high-end printing inks, and plastics.^{[8][9][10]}

Pigment Red 254 (PR 254) belongs to the diketo-pyrrolo-pyrrole (DPP) class of pigments. It provides a bright, neutral red color with outstanding fastness properties, including excellent lightfastness and heat stability.[\[11\]](#)[\[12\]](#)[\[13\]](#) Its primary applications are in automotive coatings and high-performance plastics.[\[13\]](#)[\[14\]](#)

Quantitative Performance Comparison

The following tables summarize the key performance characteristics of the selected organic red pigments based on available technical data. It is important to note that the values presented are typical and may vary depending on the specific grade, particle size, and application medium.

Table 1: General and Physical Properties

Property	Pigment Red 57:1	Pigment Red 170	Pigment Red 122	Pigment Red 254
C.I. Name	Pigment Red 57:1	Pigment Red 170	Pigment Red 122	Pigment Red 254
C.I. Number	15850:1	12475	73915	56110
Chemical Class	Monoazo Lake	Naphthol AS	Quinacridone	Diketo-pyrrolo-pyrrole (DPP)
Hue	Bluish-Red	Bluish-Red	Bluish-Red (Magenta)	Neutral Red
Density (g/cm ³)	1.42 - 1.80 [15]	~1.5 [6]	~1.6 [10]	~1.48 [16]
Oil Absorption (g/100g)	40 - 50 [15]	~40 [6]	40 - 50 [10]	Not specified

Table 2: Fastness Properties

Property	Pigment Red 57:1	Pigment Red 170	Pigment Red 122	Pigment Red 254
Lightfastness (BWS)	4-5[15][17]	7[6]	7-8[10]	8[13]
Heat Stability (°C)	180 - 240[1][15]	180[6]	280 - 300[8][9]	up to 300[13]
Water Resistance (1-5)	4-5[18]	5[6]	5[10]	Not specified
Acid Resistance (1-5)	2-4[15][19][18]	5[6]	5[10]	5[14]
Alkali Resistance (1-5)	3-4[15][19][18]	5[6]	5[10]	5[14]
Solvent Resistance	Good[1]	Good[7]	Excellent[10]	Excellent[13]
Migration Resistance (1-5)	4[15]	Not specified	Excellent[20]	Not specified

Note: Lightfastness is rated on the Blue Wool Scale (BWS), where 1 is very poor and 8 is excellent. Resistance to water, acid, and alkali is rated on a scale of 1 to 5, where 1 is poor and 5 is excellent.

Experimental Protocols

The data presented in the comparison tables are derived from standardized experimental procedures. Below are detailed methodologies for key performance evaluations.

Lightfastness Testing

Principle: This test evaluates the resistance of a pigment to color change when exposed to a standardized light source that simulates indoor or outdoor light conditions.

Standard Method (summarized from ASTM D4303 and ISO 105-B02):[8][9][21]

- **Sample Preparation:** The pigment is dispersed in a suitable vehicle (e.g., oil, acrylic emulsion) and applied uniformly to a substrate. A portion of the sample is masked to serve as an unexposed reference.
- **Exposure:** The prepared samples are placed in a lightfastness testing apparatus equipped with a xenon arc lamp, which simulates natural daylight.^{[8][22]} The exposure conditions, including irradiance, temperature, and humidity, are precisely controlled.
- **Evaluation:** The color change of the exposed portion is periodically compared to the unexposed portion. The degree of fading is assessed visually against the Blue Wool Scale, a set of eight blue wool standards with known lightfastness.^{[21][23]} Alternatively, the color difference (ΔE^*_{ab}) can be measured instrumentally using a spectrophotometer according to ASTM D2244.^{[5][20]} The lightfastness rating is determined by the Blue Wool standard that shows a similar degree of fading.

Heat Stability Testing

Principle: This test determines the maximum temperature a pigment can withstand without significant color change or degradation.

Standard Method (summarized from general industry practices):^[24]

- **Sample Preparation:** The pigment is incorporated into a polymer (e.g., polyethylene, PVC) at a specified concentration. The pigmented polymer is then molded into plaques or extruded into films.
- **Exposure:** The prepared samples are placed in a temperature-controlled oven and subjected to a series of increasing temperatures for a fixed duration (e.g., 5-10 minutes) at each temperature.
- **Evaluation:** After each heating cycle, the color of the sample is compared to an unheated control sample. The heat stability is reported as the highest temperature at which no significant color change (as determined visually or instrumentally) occurs.

Chemical Resistance Testing

Principle: This test assesses the ability of a pigment to resist color change or bleeding when in contact with various chemicals.

Standard Method (summarized from ISO 2812):[\[2\]](#)[\[15\]](#)

- **Sample Preparation:** A coating containing the pigment is applied to a suitable substrate and allowed to cure completely.
- **Exposure:** A defined volume of the test chemical (e.g., acid, alkali, solvent) is applied to the surface of the coating. The treated area is then covered to prevent evaporation and left for a specified period.
- **Evaluation:** After the exposure time, the chemical is removed, and the test area is cleaned. The surface is then visually inspected for any changes such as discoloration, blistering, or softening. The resistance is rated on a scale from 1 (poor) to 5 (excellent), where 5 indicates no visible change.

Tinting Strength Determination

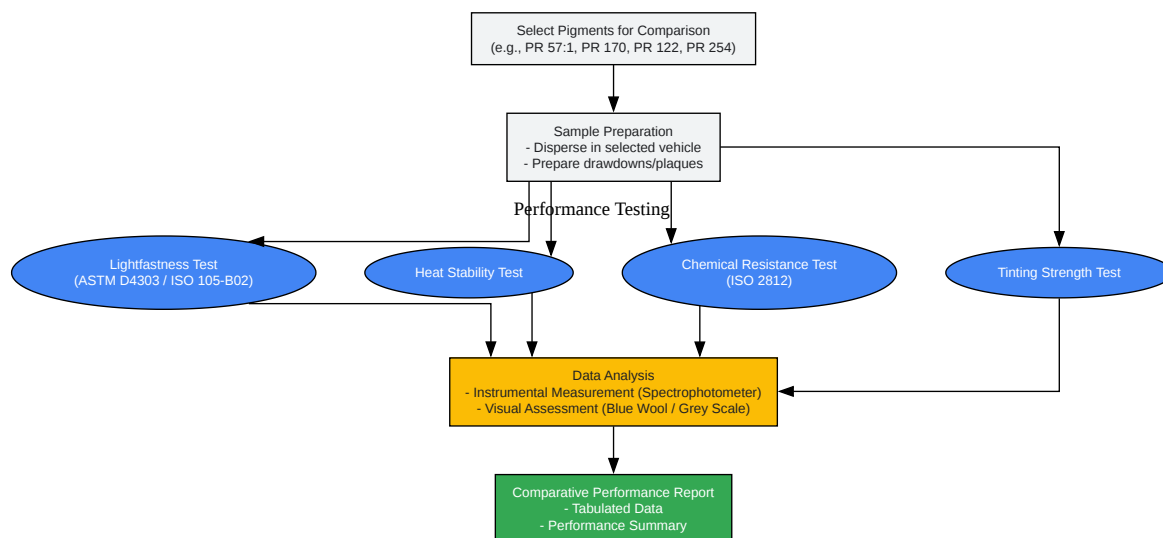
Principle: This test measures the ability of a colored pigment to impart color to a white base.

Standard Method (summarized from ASTM D322):

- **Sample Preparation:** A precise weight of the test pigment is thoroughly mixed with a larger, precise weight of a standard white pigment (e.g., titanium dioxide) in a suitable vehicle to create a tint. A similar mixture is prepared with a reference pigment of the same type.
- **Drawdown:** Both tinted mixtures are drawn down side-by-side on a substrate to produce films of uniform thickness.
- **Evaluation:** The color of the two tints is compared. The tinting strength is typically expressed as a percentage relative to the reference pigment, which is assigned a value of 100%. The comparison can be done visually or instrumentally by measuring the color difference.

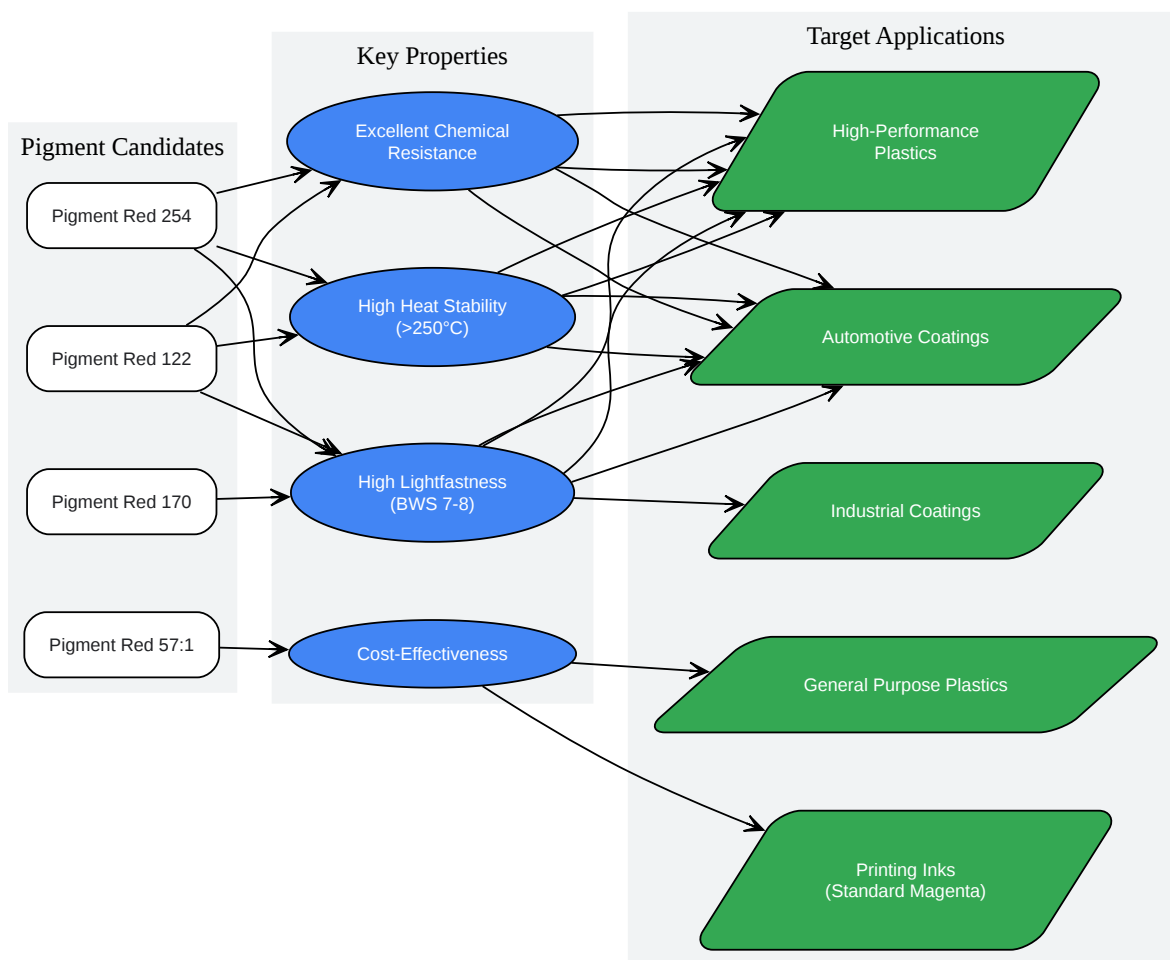
Visualizations

The following diagrams illustrate a typical experimental workflow for pigment comparison and the logical relationship between pigment properties and their suitability for various applications.



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Caption: A generalized workflow for the comparative evaluation of organic pigments.



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Caption: Logical flow for selecting an organic red pigment based on key properties and target applications.

Conclusion

The selection of an organic red pigment is a multifaceted decision that requires a thorough evaluation of performance characteristics against application demands.

- **Pigment Red 57:1** stands out as a cost-effective choice for applications where high lightfastness and heat stability are not primary concerns, such as in many printing inks and some plastics.[1][25] Its vibrant bluish-red hue and strong tinting power make it an industry standard for magenta.[4]
- Pigment Red 170 offers a significant step up in lightfastness compared to PR 57:1, making it suitable for more durable applications like industrial coatings.[5][7]
- Pigment Red 122 and Pigment Red 254 represent the high-performance tier of organic red pigments.[8][9][11][12] Both exhibit exceptional lightfastness, heat stability, and chemical resistance, rendering them ideal for the most demanding applications, including automotive coatings and engineering plastics.[8][9][13][14] The choice between PR 122 and PR 254 may come down to specific hue requirements, with PR 122 offering a magenta shade and PR 254 a more neutral red.

For researchers and scientists, understanding the trade-offs between cost and performance is crucial. While PR 57:1 provides an economical solution for certain applications, the superior fastness properties of PR 122 and PR 254 are indispensable for formulations requiring long-term durability and color stability. This guide serves as a foundational resource for making an informed pigment selection based on objective data and standardized testing methodologies.

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